

An In-depth Technical Guide to Chromium(III) Phosphate Tetrahydrate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Chromium(III) phosphate tetrahydrate*

Cat. No.: *B593264*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Chromium(III) phosphate is an inorganic compound that exists in several hydrated forms, with the tetrahydrate, $\text{CrPO}_4 \cdot 4\text{H}_2\text{O}$, being a significant variant.[1] This guide provides a comprehensive technical overview of **chromium(III) phosphate tetrahydrate**, detailing its chemical formula, molecular structure, physicochemical properties, and established synthesis protocols. It serves as a critical resource for professionals in research and development, offering insights into the compound's characterization, applications, and safe handling. The content herein is grounded in authoritative scientific literature to ensure accuracy and reliability for its intended expert audience.

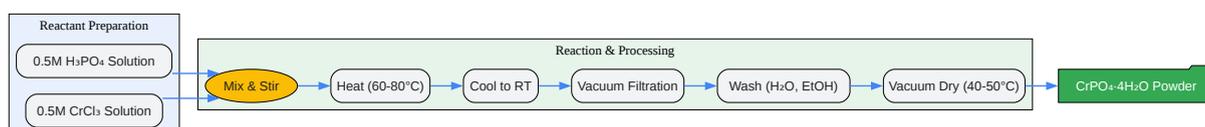
Chemical Identity and Formula

Chromium(III) phosphate tetrahydrate is an inorganic compound where chromium exhibits a +3 oxidation state.[2] It is one of several hydrated forms of chromium(III) phosphate, which also include the anhydrous (CrPO_4) and hexahydrate ($\text{CrPO}_4 \cdot 6\text{H}_2\text{O}$) versions.[3] Each form possesses distinct physical properties, such as color, with the anhydrous form being green and the hexahydrate appearing violet.[3]

Identifier	Value	Source
Chemical Name	Chromium(III) Phosphate Tetrahydrate	[4]
Chemical Formula	CrPO ₄ ·4H ₂ O	[1][5]
CAS Number	10101-59-4	[1][4][6]
Molar Mass	219.03 g/mol	[5]
Synonyms	Chromic phosphate tetrahydrate	[7]

Molecular and Crystal Structure

The definitive crystal structure of the tetrahydrate is less commonly detailed in literature compared to the anhydrous forms. However, the structure of anhydrous β -CrPO₄ is known to be orthorhombic, consisting of infinite chains of trans edge-sharing CrO₆ octahedra linked by PO₄ tetrahedra.[3][8] In the hydrated forms, it is understood that water molecules act as ligands, coordinating with the chromium(III) ion and participating in the crystal lattice's hydrogen-bonding network. The central chromium(III) ion is typically octahedrally coordinated by oxygen atoms from both the phosphate anions and the water molecules.



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Caption: Workflow for the laboratory synthesis of CrPO₄·4H₂O.

Applications

Chromium(III) phosphate and its hydrates have a range of industrial and research applications stemming from their chemical stability and physical properties.

- **Anti-Corrosive Pigments:** Paints and coatings containing chromium(III) phosphate are used to protect metal surfaces (such as zinc and aluminum alloys) from corrosion. [3][9]*
Catalysis: It serves as a catalyst in various chemical processes, including the alkylation of aromatic hydrocarbons in the polymer industry. [3][4][10]*
Polymer Manufacturing: Used as an additive in the production of polymers. [1][10]*
Vibration and Noise Dampening: Formulations containing chromium(III) phosphate-silicate are used as laminated structures in motors to reduce vibration and noise. [3][11]

Safety and Handling

As with all chemical compounds, proper safety protocols must be observed when handling **chromium(III) phosphate tetrahydrate**.

- **Hazard Identification:** The compound is associated with warnings for being harmful if swallowed and causing skin and eye irritation. [7]*
Personal Protective Equipment (PPE): Standard laboratory PPE, including safety glasses, gloves, and a lab coat, should be worn.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. [12]*
Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Conclusion

Chromium(III) phosphate tetrahydrate ($\text{CrPO}_4 \cdot 4\text{H}_2\text{O}$) is a versatile inorganic compound with significant applications in materials science, catalysis, and industrial manufacturing. A thorough understanding of its chemical structure, properties, and synthesis is essential for its effective and safe utilization in research and development. The protocols and data presented in this guide offer a foundational resource for scientists and professionals working with this compound, enabling them to leverage its properties while adhering to best practices in the laboratory.

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